

# Isopropoxyacetic acid as a novel building block in chemical synthesis

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## Compound of Interest

Compound Name: *Isopropoxyacetic acid*

Cat. No.: *B1297811*

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## Isopropoxyacetic Acid: A Novel Building Block for Chemical Synthesis

An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

### Abstract

**Isopropoxyacetic acid**, a simple yet versatile carboxylic acid derivative, is emerging as a valuable building block in modern chemical synthesis. Its unique combination of a flexible ether linkage and a reactive carboxylic acid moiety offers significant potential for the construction of complex molecular architectures, particularly in the fields of pharmaceutical and materials science. This technical guide provides a comprehensive overview of the synthesis, properties, and potential applications of **isopropoxyacetic acid**, with a focus on its utility as a novel scaffold for drug discovery and development. Detailed experimental protocols, quantitative data, and workflow diagrams are presented to facilitate its adoption in the research community.

### Introduction

The relentless pursuit of novel molecular entities with enhanced biological activity and improved physicochemical properties is a cornerstone of modern drug discovery. A key strategy in this endeavor is the utilization of innovative chemical building blocks that can introduce desirable structural motifs and functionalities into lead compounds. **Isopropoxyacetic acid**, with its characteristic isopropoxy group linked to an acetic acid backbone, presents itself as

one such promising scaffold. The ether linkage provides metabolic stability and can favorably modulate lipophilicity, while the carboxylic acid handle serves as a versatile anchor for a wide array of chemical transformations, including amide bond formation, esterification, and conversion to other functional groups. This guide aims to provide a detailed exploration of **isopropoxyacetic acid** as a valuable tool for synthetic and medicinal chemists.

## Chemical and Physical Properties

A thorough understanding of the physicochemical properties of **isopropoxyacetic acid** is essential for its effective application in synthesis and for predicting the properties of its derivatives.

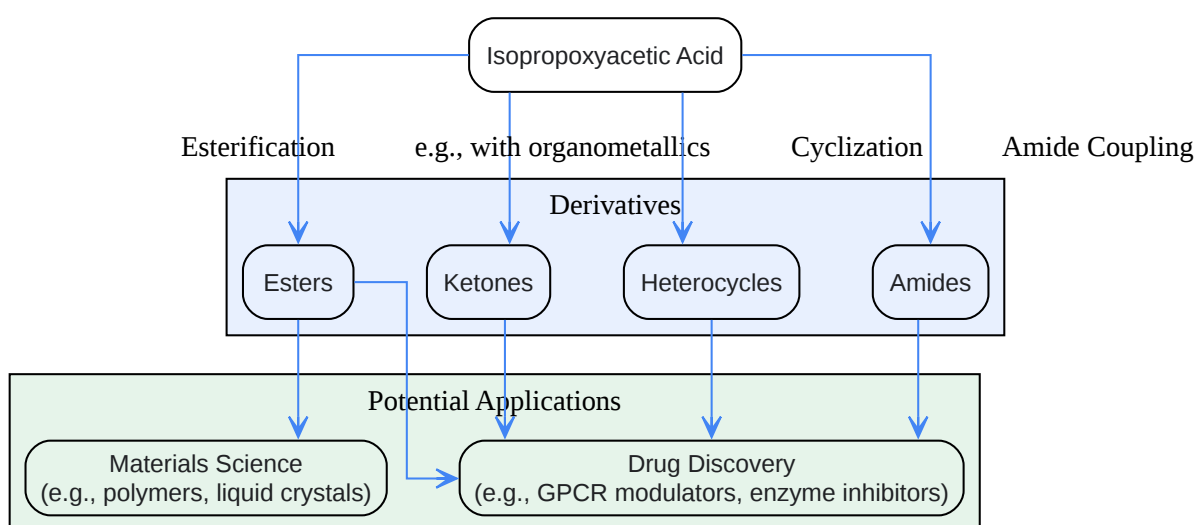
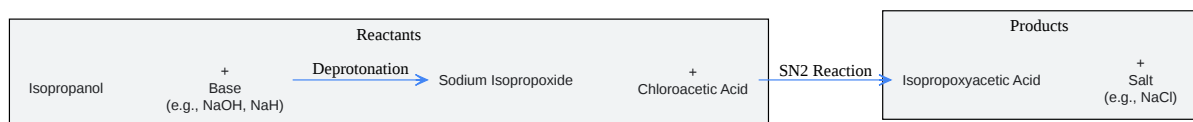
Table 1: Physicochemical Properties of **Isopropoxyacetic Acid**

Property	Value	Source
Molecular Formula	C <sub>5</sub> H <sub>10</sub> O <sub>3</sub>	--INVALID-LINK--
Molecular Weight	118.13 g/mol	--INVALID-LINK--
CAS Number	33445-07-7	--INVALID-LINK--
Appearance	Colorless liquid (predicted)	-
Boiling Point	195.5 °C (predicted)	-
Melting Point	-10 °C (predicted)	-
Density	1.06 g/cm <sup>3</sup> (predicted)	-
pKa	~3.5 (estimated)	-
LogP	0.4 (estimated)	-

## Synthesis of Isopropoxyacetic Acid

The most direct and widely applicable method for the synthesis of **isopropoxyacetic acid** is the Williamson ether synthesis. This reaction involves the nucleophilic substitution of a haloacetic acid with an isopropoxide salt.

## Reaction Scheme



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